

Application of Disperse Yellow 39 in Dyeing Polyester Fibers: Application Notes and Protocols

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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Introduction

Disperse Yellow 39, a methine-class disperse dye, is a non-ionic colorant with low water solubility, making it highly suitable for dyeing hydrophobic synthetic fibers such as polyester.[1] [2] Its molecular structure allows it to penetrate and diffuse into the amorphous regions of the polyester fiber under high-temperature conditions, where it is held by physical interactions like van der Waals forces.[3][4] This results in a vibrant yellow to reddish-yellow coloration with good fastness properties, making it a viable dye for various textile applications.[1] Proper application is crucial to achieve optimal color yield, levelness, and fastness. These notes provide detailed protocols for the application of **Disperse Yellow 39** to polyester fibers using common industrial methods.

Physicochemical Properties of Disperse Yellow 39

A summary of the key properties of C.I. **Disperse Yellow 39** is presented in the table below.

Property	Value	Reference
C.I. Name	Disperse Yellow 39	[1]
CAS Number	12236-29-2	[1]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[1]
Molecular Weight	264.32 g/mol	[1]
Molecular Structure	Methine	[1]
Solubility	Insoluble in water, soluble in some organic solvents.	[5]
Application	Polyester, Acetate, Polyamide	[1][6]

Experimental Protocols

Two primary methods for dyeing polyester with **Disperse Yellow 39** are the High-Temperature High-Pressure (HTHP) exhaust method and the continuous Thermosol method.[7][8]

Protocol 1: High-Temperature High-Pressure (HTHP) Exhaust Dyeing

This is a common batchwise process for dyeing polyester. The high temperature (above the glass transition temperature of polyester) and pressure facilitate the swelling of the fiber and the diffusion of the dye.[9]

Materials and Equipment:

- 100% Polyester fabric, scoured and pre-heat set
- C.I. **Disperse Yellow 39**
- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid (to adjust pH)
- Sodium hydrosulfite and caustic soda (for reduction clearing)

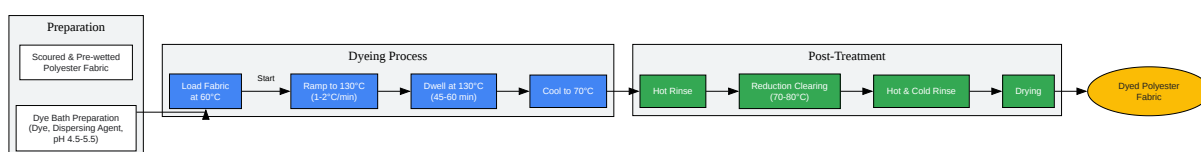
- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Beakers, pipettes, and stirring rods
- pH meter

Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight).
 - Add a dispersing agent (e.g., 1 g/L).
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.^[9] This acidic range is crucial for the stability of the disperse dye and polyester fiber at high temperatures.^[9]
 - Make a paste of the required amount of **Disperse Yellow 39** with a small amount of the dispersing agent and cold water. Add this dispersion to the dye bath.
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dye bath at 60°C.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.^[8]
 - Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.^[8]
 - Cool the dye bath down to 70°C.
- Rinsing and Reduction Clearing:
 - Drain the dye bath and rinse the fabric with hot water.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L caustic soda.
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface, which improves wash fastness.

- Rinse the fabric thoroughly with hot and then cold water.
- Drying:
 - Dry the fabric in an oven or a stenter.

Experimental Workflow: HTHP Exhaust Dyeing



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Caption: Workflow for HTHP exhaust dyeing of polyester.

Protocol 2: Thermosol Dyeing

The Thermosol method is a continuous process suitable for large-scale production. It involves padding the fabric with the dye dispersion, followed by drying and high-temperature fixation.

[10]

Materials and Equipment:

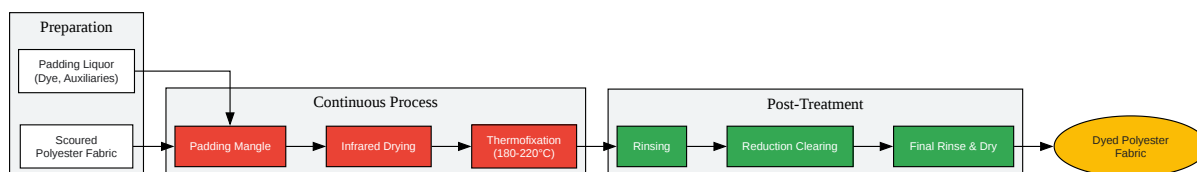
- 100% Polyester fabric, scoured
- **C.I. Disperse Yellow 39**
- Dispersing agent
- Anti-migrating agent

- Padding mangle
- Infrared pre-dryer
- Thermofixation unit (Thermosol oven)

Procedure:

- Padding:
 - Prepare a padding liquor containing **Disperse Yellow 39**, a dispersing agent, and an anti-migrating agent.
 - Pad the polyester fabric through this liquor at room temperature with a specific pick-up percentage (e.g., 60-70%).
- Drying:
 - Immediately after padding, dry the fabric, typically using an infrared pre-dryer, to a residual moisture content of 10-20%. This step is critical to prevent dye migration.
- Thermofixation:
 - Pass the dried fabric through a thermofixation unit at a high temperature, typically between 180-220°C, for 60-90 seconds.^{[7][10]} The exact temperature and time depend on the fabric weight and desired shade depth.
- After-treatment:
 - After thermofixation, the fabric undergoes a rinsing and reduction clearing process as described in the HTHP method to remove unfixed dye.

Experimental Workflow: Thermosol Dyeing



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Caption: Workflow for the continuous Thermosol dyeing process.

Data Presentation

The fastness properties of **Disperse Yellow 39** on polyester are critical for determining its suitability for various end-uses. The following table summarizes the fastness ratings according to ISO standards.

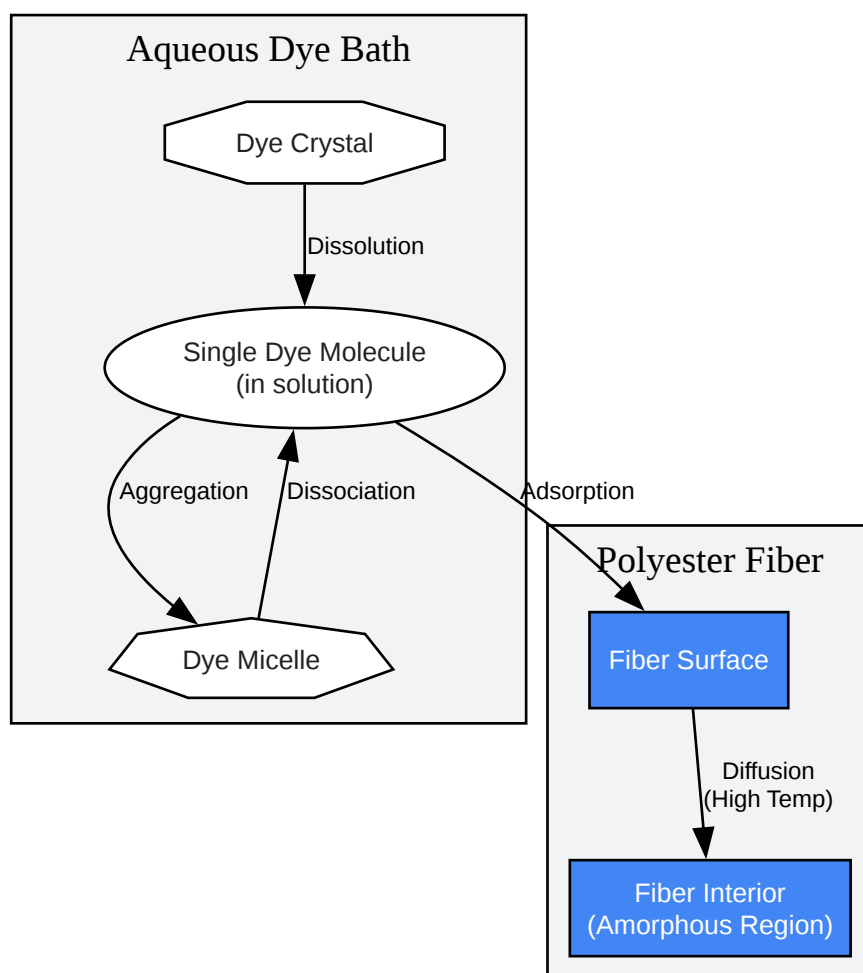
Fastness Properties of **Disperse Yellow 39** on Polyester

Fastness Test	Fading	Staining	ISO Standard Rating
Light Fastness	-	-	7
Washing Fastness	5	5	5
Perspiration Fastness	5	5	5
Ironing Fastness	4-5	3-4	4-5

Source: World Dye Variety^[1]

Signaling Pathway of Disperse Dyeing on Polyester

The dyeing of polyester with disperse dyes is a physical process of diffusion and does not involve a biological signaling pathway. The mechanism can be visualized as a series of physical steps.



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Caption: Mechanism of disperse dyeing on polyester fiber.

Troubleshooting

Issue	Possible Cause(s)	Recommended Solution(s)
Uneven Dyeing (Unlevelness)	- Dye agglomeration- Too rapid temperature rise- Improperly prepared fabric	- Ensure proper dispersion of the dye with a suitable dispersing agent.- Control the rate of temperature rise (1-2°C/min).- Thoroughly scour and pre-heat set the fabric.
Poor Color Yield	- Dyeing temperature too low- Insufficient dyeing time- Incorrect pH	- Ensure the dyeing temperature reaches 130°C for HTHP.- Increase the dwell time at the maximum temperature.- Verify the dye bath pH is within the 4.5-5.5 range.
Poor Wash Fastness	- Incomplete removal of surface dye	- Perform a thorough reduction clearing after dyeing.
Shade Variation	- Inconsistent dyeing parameters (temp, time, pH)- Variation in fabric preparation	- Strictly control all dyeing parameters.- Ensure uniform scouring and heat-setting of the fabric.

Conclusion

Disperse Yellow 39 is an effective dye for polyester, providing a bright yellow shade with good overall fastness properties when applied correctly. The High-Temperature High-Pressure exhaust and Thermosol methods are both suitable, with the choice depending on the production scale and equipment availability. Adherence to the recommended parameters for pH, temperature, and time, along with proper fabric preparation and after-treatment, is essential for achieving high-quality, reproducible dyeing results.

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